Comparative Guide: UV-Vis Absorption Profiles of 2-Phenylthiazole Derivatives

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Compound of Interest

Compound Name:	*5-Amino-2-phenyl-1,3-thiazole-4-carboxylic acid*
CAS No.:	*923010-77-9*
Cat. No.:	*B2382777*

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Executive Summary: The Chromophore Landscape

In the realms of medicinal chemistry and optoelectronics, 2-phenylthiazole stands as a pivotal scaffold. Unlike its isosteres (phenyloxazole and phenylimidazole), the thiazole ring introduces unique electronic properties due to the sulfur atom's high polarizability and low ionization potential. This guide provides a technical comparison of the UV-Vis absorption properties of 2-phenylthiazole derivatives, contrasting them with structural analogues to aid in rational drug design and dye synthesis.

Key Insight: The replacement of oxygen (oxazole) with sulfur (thiazole) typically results in a bathochromic shift (red shift) of 10–20 nm in the absorption maxima (

), attributed to the reduced aromaticity and smaller HOMO-LUMO gap of the thiazole ring.

Mechanistic Basis of Absorption

To predict the performance of these derivatives, one must understand the electronic transitions driving the spectra.

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The Sulfur Effect

The absorption in 2-phenylthiazoles is dominated by

transitions involving the phenyl ring and the heterocyclic core.

- Polarizability: Sulfur is larger and more polarizable than oxygen or nitrogen. This lowers the energy of the LUMO, narrowing the energy gap (

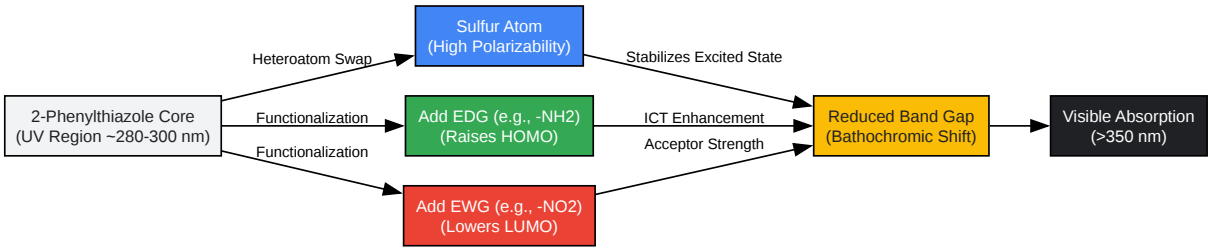
).
- Intramolecular Charge Transfer (ICT): In derivatives with electron-donating groups (EDGs) on the phenyl ring (e.g., 4-amino), the thiazole acts as an electron acceptor. This creates a strong "Push-Pull" system, significantly enhancing molar absorptivity (

) and shifting

  into the visible region.

Visualization: Electronic Transition Logic

The following diagram illustrates how structural modifications alter the band gap.



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Caption: Causal pathway of structural modifications leading to bathochromic shifts in 2-phenylthiazole derivatives.

Comparative Performance Analysis

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Heterocycle Comparison (The Isostere Effect)

The following data highlights the optical distinctiveness of the thiazole ring compared to its common bioisosteres.

Scaffold	Heteroatom	(MeOH, nm)	Molar Absorptivity ( )	Electronic Character
2-Phenyloxazole	Oxygen	~275 - 285	Moderate	High electronegativity (O) keeps HOMO low (Hypsochromic).
2-Phenylimidazole	Nitrogen	~280 - 290	High	Amphoteric; H-bond donor/acceptor capability.
2-Phenylthiazole	Sulfur	290 - 305	High	Lower resonance energy; S-atom facilitates -delocalization.
2-Phenylbenzothiazole	Sulfur	295 - 310	Very High	Extended conjugation fuses benzene to thiazole; significant red shift.

Substituent Effects (The Tuning Knobs)

Modifying the phenyl ring at the para-position (C4') dramatically alters the absorption profile.

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Derivative (R-C6H4-Thiazole)	Substituent Type	(nm)	Shift Type	Mechanism
Unsubstituted (H)	Neutral	~295	Reference	Baseline
4-Methyl (-CH3)	Weak EDG	~300	Slight Red	Hyperconjugation
4-Amino (-NH2)	Strong EDG	320 - 340	Strong Red	Strong ICT from N lone pair to Thiazole ring.
4-Nitro (-NO2)	Strong EWG	~310 - 320	Moderate Red	Increases acceptor character; creates dipole change.

Note: Data represents average values in polar protic solvents (Methanol/Ethanol). Actual values vary by +/- 5 nm depending on specific experimental conditions. [1, 2]

Solvatochromism

2-Phenylthiazole derivatives, particularly those with "Push-Pull" character (e.g., 4-aminophenylthiazole), exhibit positive solvatochromism.

- Non-polar (Hexane):

  is shortest (blue-shifted).

- Polar Aprotic (DMF/DMSO):

  shifts to longer wavelengths (red-shifted).

- Reasoning: The excited state is more polar than the ground state.[1] Polar solvents stabilize the excited state, lowering the transition energy. [3]

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Validated Experimental Protocol

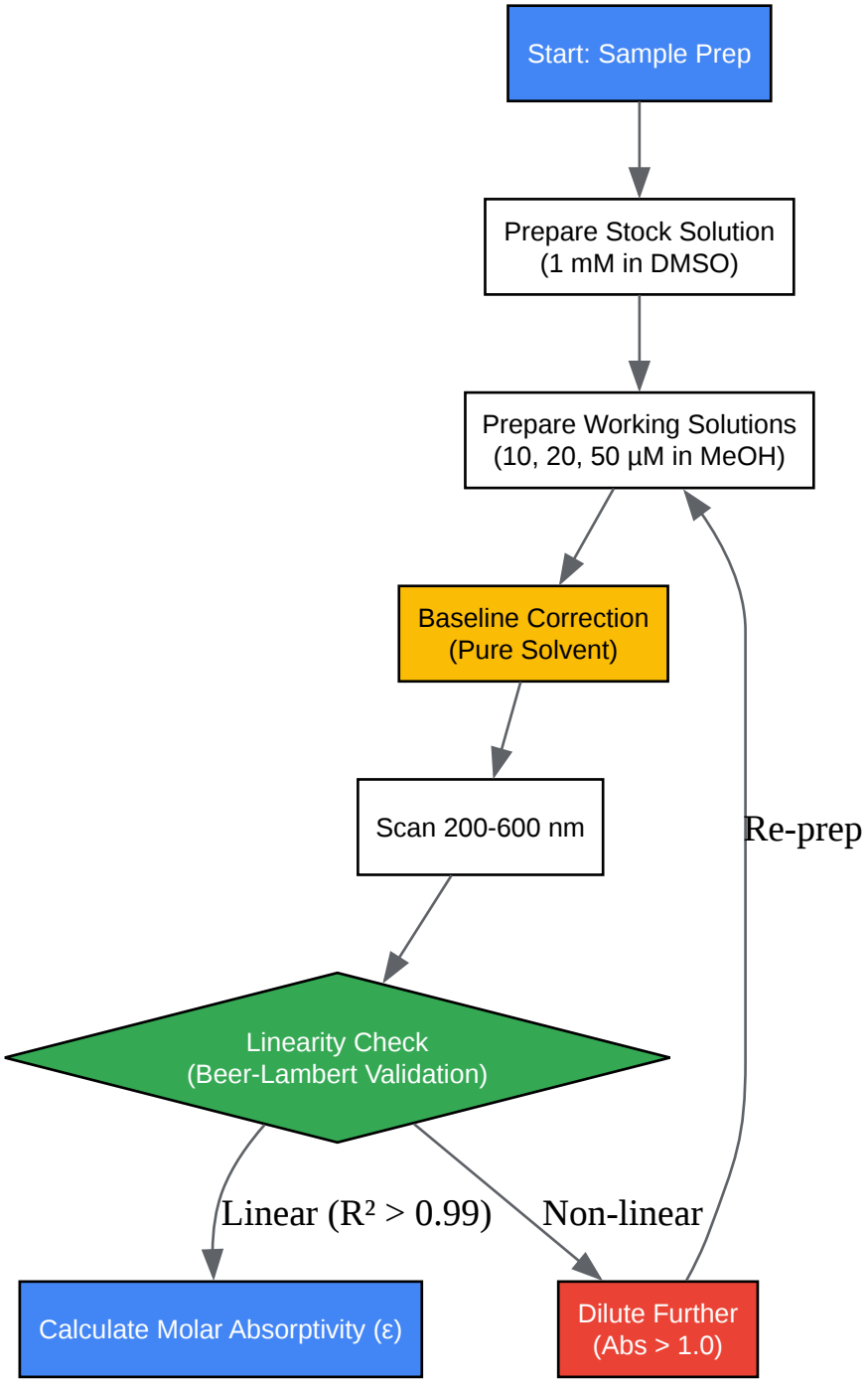
To ensure reproducible UV-Vis data, follow this self-validating protocol. This workflow minimizes common errors like solvent cut-off interference and concentration quenching.

Reagents & Equipment[2]

- Solvent: Spectroscopic grade Methanol or DMF (Cut-off < 260 nm).
- Cuvettes: Quartz (1 cm path length). Do not use plastic/glass for UV (<320 nm).
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-2600 or equivalent).

Step-by-Step Workflow

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Caption: Self-validating experimental workflow for determining molar absorptivity.

Critical Protocol Details

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- Baseline Correction: Always run a baseline scan with pure solvent in both sample and reference cuvettes before measuring.
- Concentration Scan: Prepare at least 3 concentrations (e.g.,

).
  - Self-Validation: Plot Absorbance vs. Concentration.[2] If ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

    , aggregation or detector saturation (Abs > 2.0) is occurring.[3]
- Solvent Cut-off: Verify the solvent is transparent in the region of interest.
  - Methanol cut-off: ~205 nm (Safe).
  - Acetone cut-off: ~330 nm (Unsafe for thiazole core analysis).

References

- Synthesis, computational study, solvatochromism and biological studies of thiazole-owing hydrazone derivatives. Source: Journal of Molecular Structure (via UrFU). URL:[Link] Relevance: Provides specific

  ranges (326–366 nm) for conjugated thiazole derivatives and validates solvatochromic shifts.
- Synthesis and Solvatochromism of New Thiazole Derivatives Bearing N,N-Bis(2-methoxyethyl) Benzenesulfonamide Moiety. Source: PMC (PubMed Central). URL:[Link] Relevance: Details the "Push-Pull" effect and experimental protocols for measuring Stokes shifts and absorption in various solvents.
- Solvent Effects on the UV-Visible Absorption Spectra of Some New 3-Methyl-5-(Phenylamino)-4-((4-Phenylazo)thiophene Dyes. Source: BioInterface Research. URL:[Link] Relevance: Although focused on thiophene, this reference establishes the standard comparative methodology for sulfur-containing heterocycles and substituent-induced bathochromic shifts.

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- Copper-Coordinated Thiazoles and Benzothiazoles: A Perfect Alliance. Source: MDPI (Molecules). URL:[Link] Relevance: Provides comparative UV-Vis data for benzothiazole (~217-295 nm) vs. thiazole scaffolds.

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Sources

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- 2. chemistry.iyte.edu.tr [chemistry.iyte.edu.tr]
- 3. biointerfaceresearch.com [biointerfaceresearch.com]

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